

# An In-depth Technical Guide to $\alpha$ -Guaiene (CAS 3691-12-1)

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## Compound of Interest

Compound Name: *alpha-Guaiene*

Cat. No.: B1239748

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## Abstract

$\alpha$ -Guaiene, a naturally occurring sesquiterpene hydrocarbon with the CAS number 3691-12-1, is a constituent of various essential oils, notably from guaiac wood, patchouli, and agarwood. Characterized by its woody and spicy aroma, this bicyclic sesquiterpene has garnered significant interest in the scientific community for its diverse biological activities. Preclinical studies have demonstrated its potential as an anti-cancer, anti-inflammatory, and antifungal agent. This technical guide provides a comprehensive overview of the chemical and physical properties, biological activities, and relevant experimental protocols for  $\alpha$ -guaiene, intended to serve as a resource for researchers and professionals in drug development.

## Chemical and Physical Properties

$\alpha$ -Guaiene is a hydrophobic, colorless to pale yellow liquid with the molecular formula  $C_{15}H_{24}$  and a molecular weight of 204.35 g/mol. [1][2][3] Its chemical structure is characterized by a bicyclic azulene core. [4]

Property	Value	Reference(s)
CAS Number	3691-12-1	[2][3]
Molecular Formula	C <sub>15</sub> H <sub>24</sub>	[2][3]
Molecular Weight	204.35 g/mol	[2][3]
IUPAC Name	(1S,4S,7R)-1,4-dimethyl-7-(prop-1-en-2-yl)-1,2,3,4,5,6,7,8-octahydroazulene	[1]
Appearance	Colorless to pale yellow oil	[5]
Odor	Woody, spicy, slightly smoky	[5]
Boiling Point	281.1 °C	[2]
Density	0.9 g/cm <sup>3</sup>	[2]
Flash Point	111.2 °C	[2]
Solubility	Slightly soluble in chloroform and methanol	[6]
Storage	Store at <-15°C	[2]

## Biological Activities and Mechanisms of Action

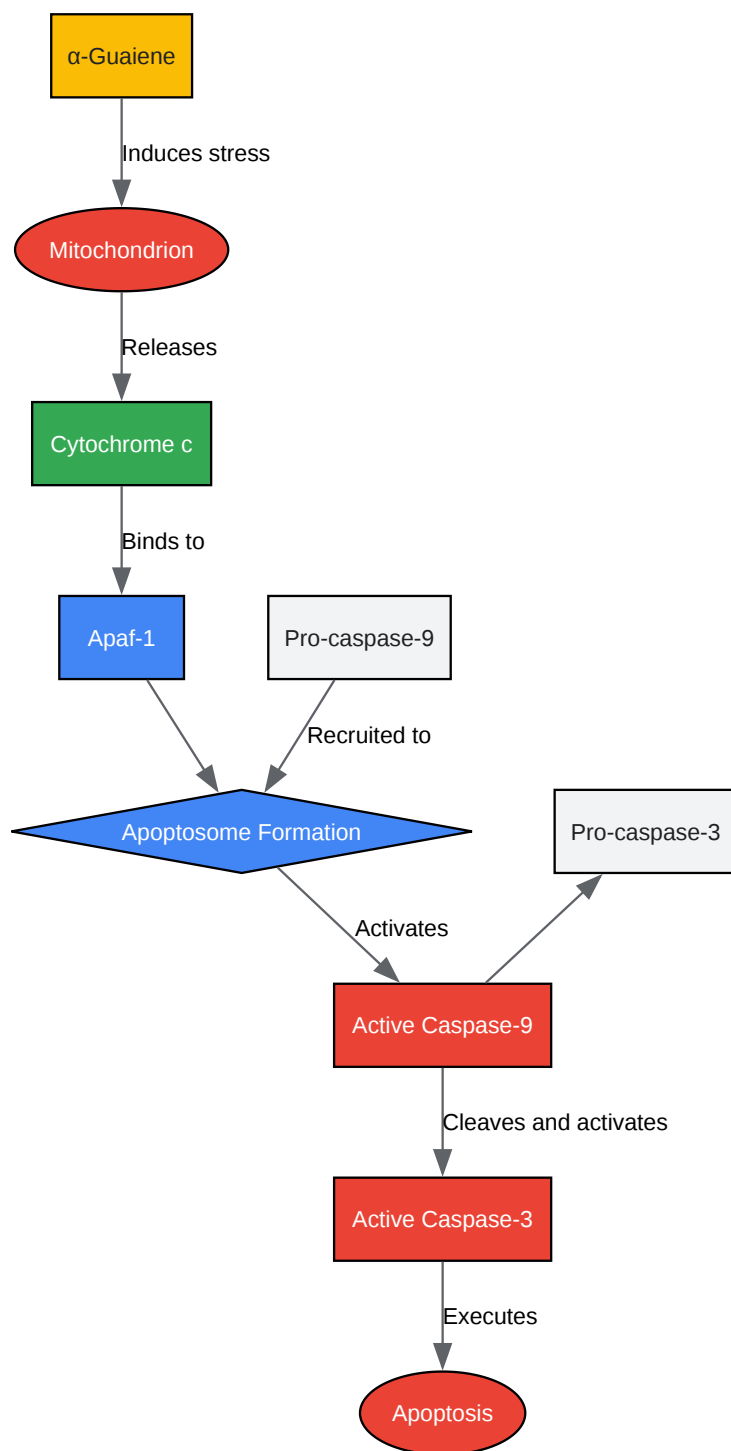
α-Guaiene has demonstrated a range of biological activities, with its anti-cancer, anti-inflammatory, and antifungal properties being the most prominent.

### Anticancer Activity

α-Guaiene has been investigated for its potential as an anticancer agent, with studies indicating its ability to inhibit the growth of various cancer cell lines.[3] The primary mechanism of its anticancer action is believed to be the induction of apoptosis, or programmed cell death.[3] While specific IC50 values for α-guaiene against a wide range of cancer cell lines are not extensively documented in publicly available literature, it is suggested to act as an inhibitor of protein kinases, which are crucial enzymes in cellular processes like cell division and

differentiation.[3] This inhibition is thought to disrupt multiple signaling pathways involved in cancer development and progression.[3]

The induction of apoptosis by many natural compounds, including other terpenes, often involves the activation of a cascade of enzymes called caspases. A plausible pathway for  $\alpha$ -guaiene-induced apoptosis is the intrinsic or mitochondrial pathway, which is a common mechanism for sesquiterpenes.



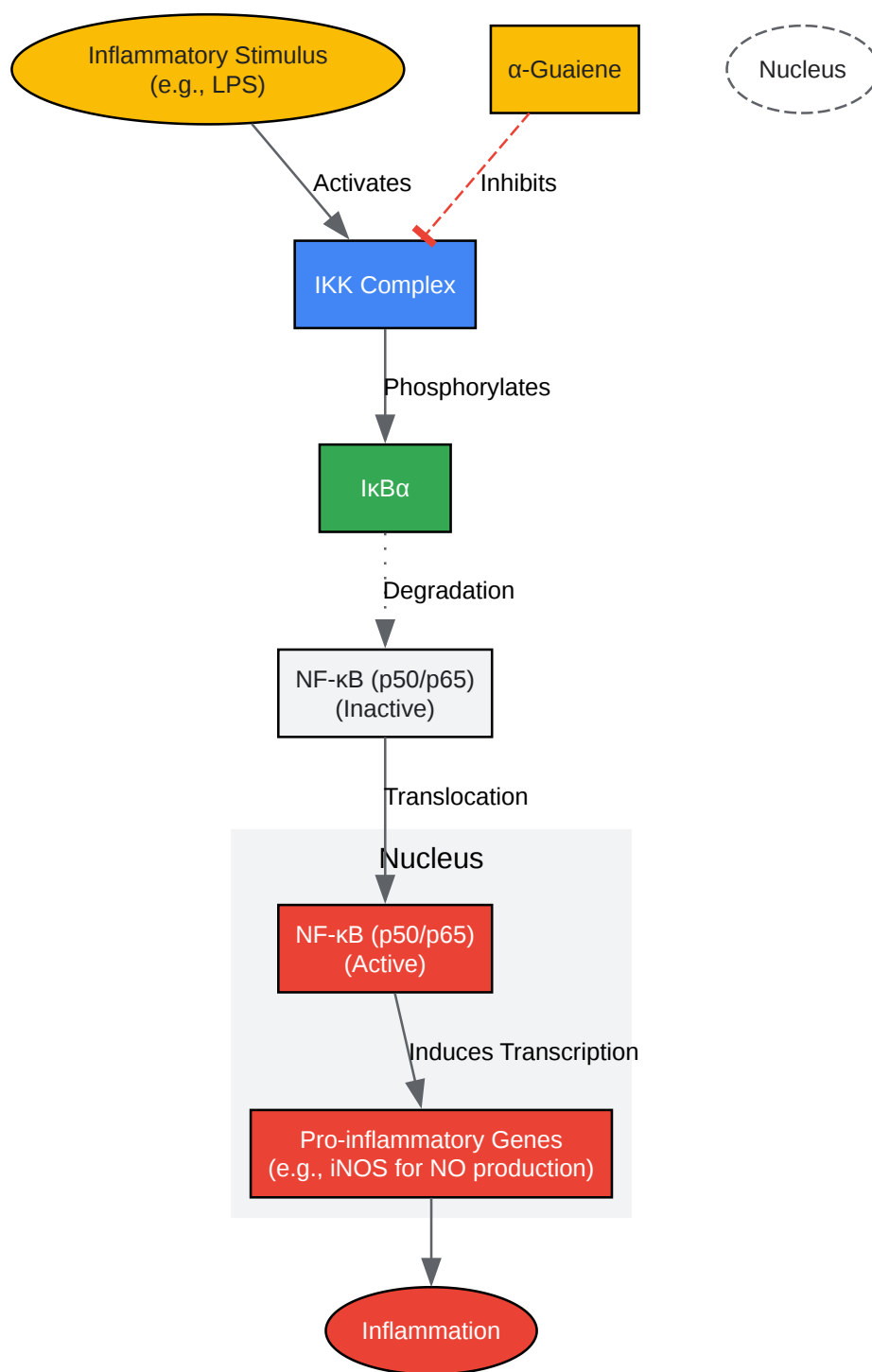
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Proposed intrinsic apoptosis pathway of  $\alpha$ -Guaiene.

## Anti-inflammatory Activity

Studies on terpenes, including guaiene, have indicated anti-inflammatory effects.  $\alpha$ -Guaiene has been shown to significantly inhibit the production of nitric oxide (NO), a key inflammatory mediator, in macrophage cell cultures. This suggests a potential mechanism involving the modulation of inflammatory pathways. The NF- $\kappa$ B (nuclear factor kappa B) signaling pathway is a critical regulator of inflammation, and its inhibition is a common mechanism for anti-inflammatory compounds.

A likely mechanism for the anti-inflammatory action of  $\alpha$ -guaiene involves the inhibition of the NF- $\kappa$ B signaling pathway, leading to a reduction in the expression of pro-inflammatory mediators.



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Proposed inhibition of the NF-κB pathway by α-Guaiene.

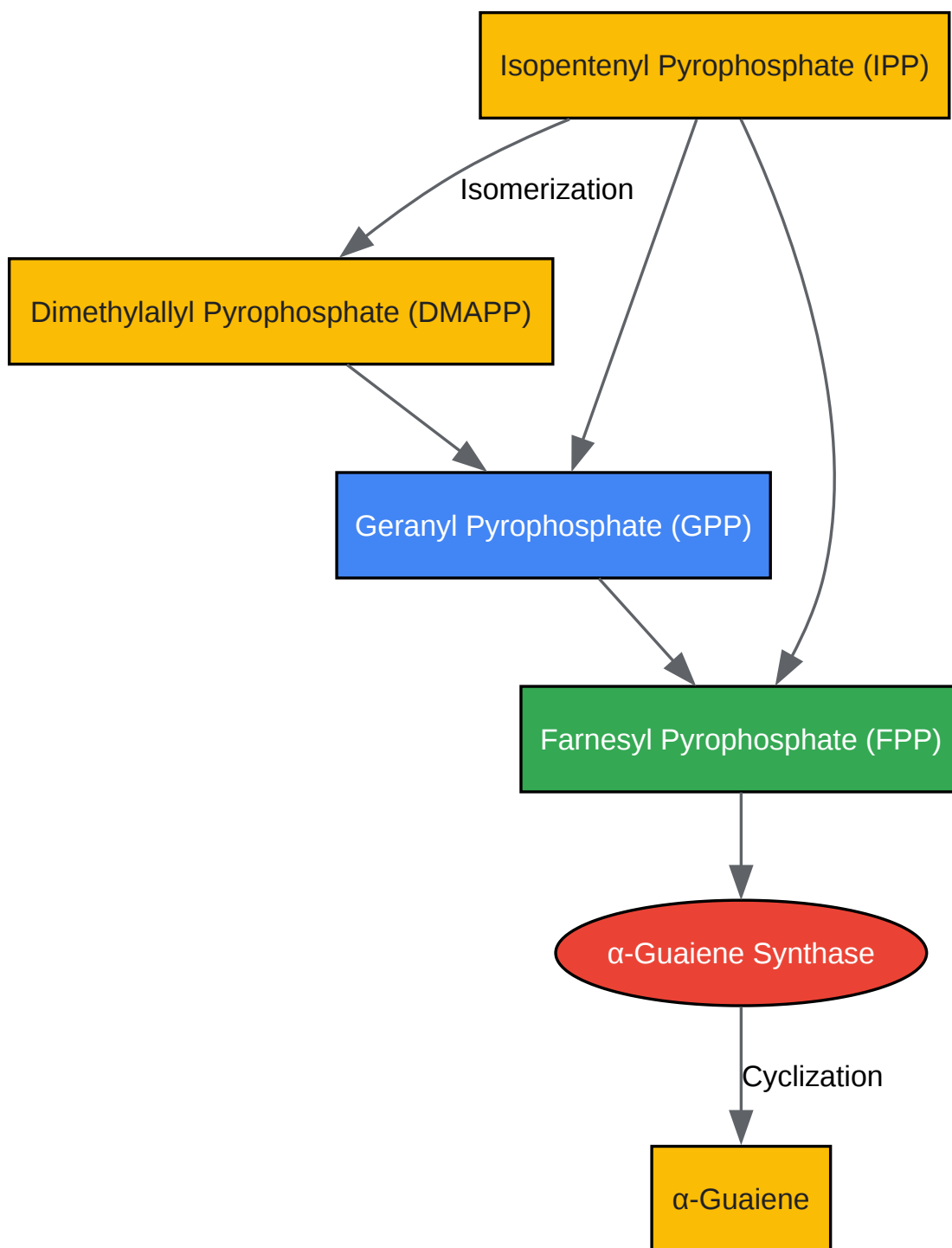
## Antifungal Activity

$\alpha$ -Guaiene has demonstrated notable antifungal activity against a range of pathogenic fungi. The minimum inhibitory concentration (MIC) and minimum fungicidal concentration (MFC) have been determined for several species.

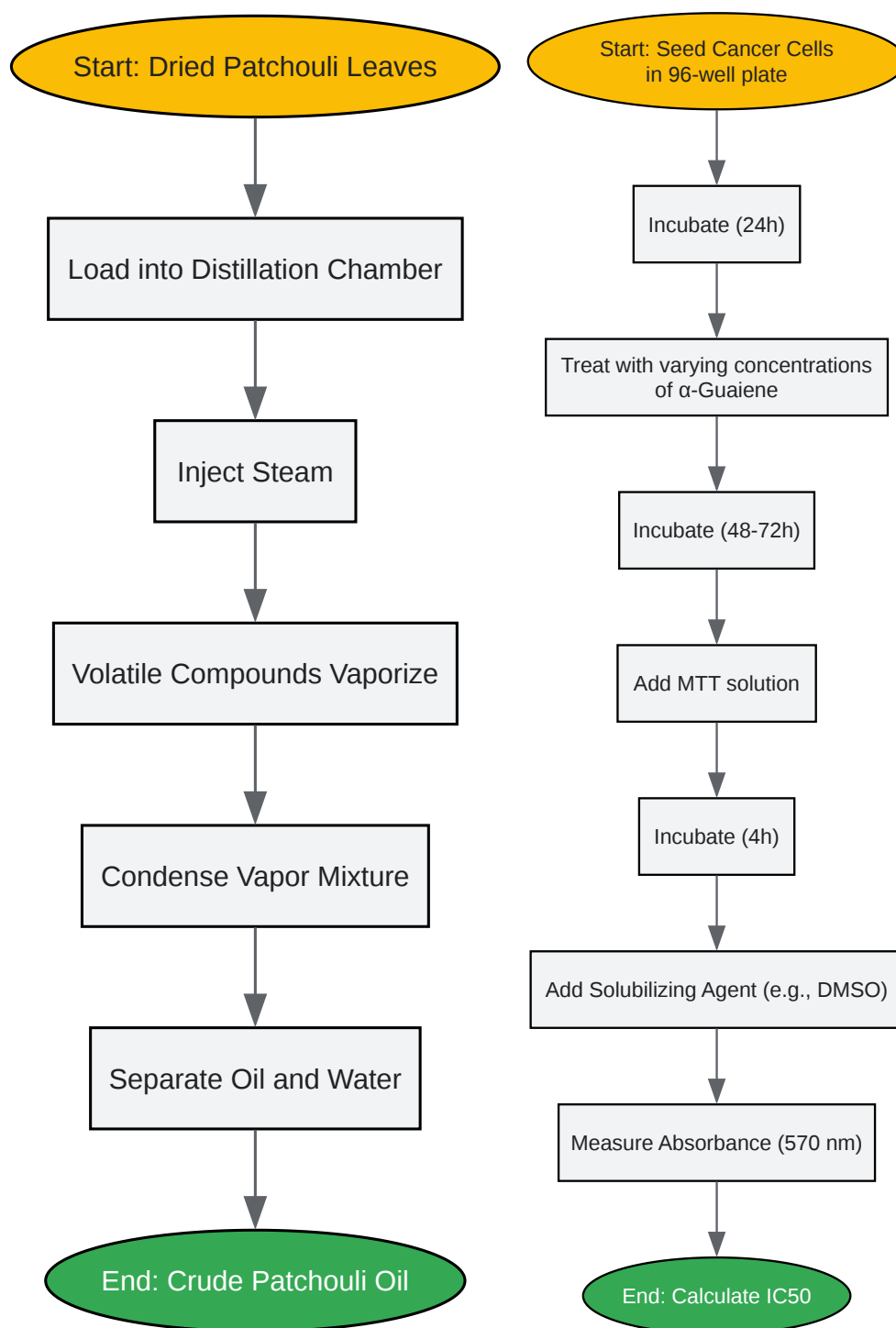
Fungal Species	MIC (%)	MFC (%)	Reference(s)
Candida albicans	45	50	<a href="#">[7]</a>
Aspergillus niger	55	60	<a href="#">[7]</a>
Microsporum gypseum	50	60	<a href="#">[7]</a>
Trichophyton mentagrophytes	95	100	<a href="#">[7]</a>

## Biosynthesis

$\alpha$ -Guaiene is a sesquiterpene, meaning it is synthesized from three isoprene units. The biosynthesis of  $\alpha$ -guaiene proceeds through the mevalonate pathway, with farnesyl pyrophosphate (FPP) serving as the direct precursor.







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